

Technical Guide: Physical Properties of N1,5-Dimethylbenzene-1,2-diamine

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Compound of Interest

Compound Name: **N1,5-Dimethylbenzene-1,2-diamine**

Cat. No.: **B177756**

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Introduction

N1,5-Dimethylbenzene-1,2-diamine, with the CAS number 131019-87-9, is an aromatic amine whose physical and chemical properties are of interest in various research and development applications, including synthetic chemistry and materials science. This technical guide provides a summary of the available physical property data for this compound. It is important to note that publicly available experimental data for this specific isomer is limited. Therefore, this guide also includes generalized experimental protocols for the determination of key physical properties applicable to substituted diamines.

Core Physical Properties

A summary of the known and computed physical properties of **N1,5-Dimethylbenzene-1,2-diamine** is presented in the table below. It is crucial to distinguish this isomer from the more commonly cited 4,5-dimethylbenzene-1,2-diamine, as their physical properties differ significantly.

Property	Value	Source
Molecular Formula	C ₈ H ₁₂ N ₂	PubChem[1]
Molecular Weight	136.19 g/mol	PubChem[1]
CAS Number	131019-87-9	PubChem[1]
Melting Point	64-67 °C	Hoffman Fine Chemicals[2]
Boiling Point	Data not available	
Solubility	Data not available	
XLogP3	1.3	PubChem (Computed)[1]
Storage Conditions	Room temperature, away from light, stored under inert gas	MySkinRecipes[3]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **N1,5-Dimethylbenzene-1,2-diamine** are not readily available in the public domain. However, the following sections describe generalized methodologies that are standard in the characterization of solid organic compounds.

Determination of Melting Point

The melting point of a crystalline solid can be determined using a capillary melting point apparatus.

Procedure:

- A small, finely powdered sample of the compound is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a steady rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.

- The temperature range from the appearance of the first liquid droplet to the complete liquefaction of the sample is recorded as the melting point range.

Determination of Boiling Point (for liquids at atmospheric or reduced pressure)

While **N1,5-Dimethylbenzene-1,2-diamine** is reported as a solid at room temperature, a boiling point determination would be relevant for its purification by distillation or for high-temperature applications. A standard method for micro-scale boiling point determination is the Siwoloboff method.

Procedure:

- A small amount of the substance is placed in a fusion tube.
- A capillary tube, sealed at one end, is inverted and placed into the fusion tube.
- The assembly is attached to a thermometer and heated in a heating bath.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heat is removed, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Determination of Solubility

The solubility of a compound in various solvents is a critical parameter. A general qualitative and quantitative procedure is outlined below.

Procedure:

- Qualitative Assessment: To a series of small test tubes, each containing approximately 1 mL of a different solvent (e.g., water, ethanol, acetone, toluene, hexane), a small, pre-weighed amount (e.g., 10 mg) of the compound is added. The tubes are agitated and observed for dissolution.
- Quantitative Assessment (Isothermal Saturation Method):

- An excess amount of the solid compound is added to a known volume of the solvent in a sealed container.
- The mixture is agitated at a constant temperature for a prolonged period to ensure equilibrium is reached.
- The saturated solution is then filtered to remove the undissolved solid.
- A known volume of the filtrate is taken, the solvent is evaporated, and the mass of the dissolved solid is determined. The solubility is then calculated (e.g., in g/100 mL).

Visualizations

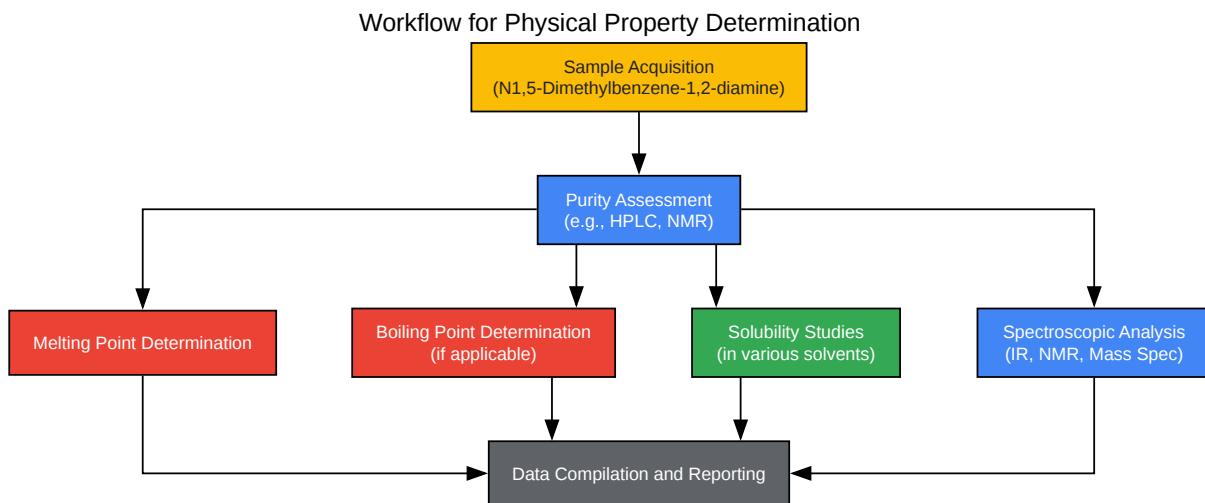
Logical Synthesis Workflow

While a specific, detailed synthesis protocol for **N1,5-Dimethylbenzene-1,2-diamine** is not available in the cited literature, a plausible synthetic route can be conceptualized based on general organic chemistry principles for the synthesis of N-alkylated aromatic amines. A common approach involves the selective N-alkylation of a suitable precursor. The following diagram illustrates a logical workflow for such a synthesis.

Caption: A potential synthetic pathway for **N1,5-Dimethylbenzene-1,2-diamine**.

Experimental Workflow for Physical Property Determination

The characterization of a newly synthesized or sourced chemical compound follows a logical progression of experiments to determine its physical properties. The following diagram outlines a typical workflow.



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Caption: A standard workflow for the experimental determination of physical properties.

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References

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